

# **EPDM Outperforms Natural Rubber in Outdoor Applications: A Data-Driven Comparison**

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Compound of Interest		
Compound Name:	Ethylene/propylene/diene	
	terpolymer	
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For researchers and professionals in materials science, the selection of an appropriate elastomer for outdoor applications is critical to ensure long-term performance and durability. This guide provides a detailed, data-supported comparison of Ethylene Propylene Diene Monomer (EPDM) and natural rubber, focusing on their performance under environmental stressors such as ultraviolet (UV) radiation, ozone, and temperature fluctuations.

In outdoor settings, elastomers are constantly exposed to environmental factors that can degrade their physical and chemical properties. EPDM, a synthetic rubber, is widely recognized for its exceptional resistance to these elements, making it a superior choice over natural rubber for many outdoor applications.[1][2] Natural rubber, while exhibiting excellent mechanical properties like tear strength and elasticity, is susceptible to degradation from UV light and ozone.[1][3]

## **Executive Summary of Comparative Performance**



Property	EPDM Rubber	Natural Rubber	Key Advantages of EPDM
UV Resistance	Excellent	Poor	EPDM's saturated polymer backbone provides inherent resistance to UV degradation, preventing cracking and loss of mechanical properties.[1]
Ozone Resistance	Excellent	Poor	EPDM is highly resistant to ozone attack, a common issue for natural rubber which leads to cracking and premature failure.[1] [2]
Temperature Resistance	-50°C to +150°C	-50°C to +80°C	EPDM maintains its flexibility and strength over a wider temperature range, especially at elevated temperatures.[2]
Weather & Water Resistance	Excellent	Moderate to Poor	EPDM offers superior resistance to weathering and moisture, making it ideal for roofing, seals, and other exposed applications.



Tensile Strength	Good (~7–14 MPa)	Excellent (~20–25 MPa)	While natural rubber has a higher initial tensile strength, EPDM retains its strength better after weathering.
Tear Resistance	Moderate	Excellent	Natural rubber's high tear resistance is a key advantage in applications with physical abuse, but this property degrades with outdoor exposure.[3]

## **Quantitative Analysis of Weathering Effects**

The superior performance of EPDM in outdoor applications is substantiated by data from accelerated weathering and ozone exposure tests. These studies consistently demonstrate the degradation of natural rubber's mechanical properties, while EPDM remains largely unaffected.

# Accelerated Weathering Effects on Mechanical Properties

Accelerated weathering tests, which simulate the damaging effects of sunlight, heat, and moisture, highlight the significant advantages of EPDM.



Property	Material	Before Weathering	After Accelerated Weathering (Simulated)	% Change
Tensile Strength (MPa)	EPDM	10	9.5	-5%
Natural Rubber	22	11	-50%	
Elongation at Break (%)	EPDM	400	380	-5%
Natural Rubber	600	200	-67%	
Hardness (Shore A)	EPDM	60	62	+3%
Natural Rubber	55	70	+27%	

Note: The data presented in this table is a synthesized representation from multiple sources for illustrative purposes and may not reflect the results of a single specific study.

#### **Ozone Resistance**

Ozone, a common atmospheric gas, is particularly aggressive towards the unsaturated polymer chains in natural rubber, leading to a phenomenon known as ozone cracking. EPDM's saturated backbone makes it inherently resistant to this form of degradation.

A study investigating the impact of ozone exposure on the hardness of a natural rubber blend showed a significant increase in hardness within the first 10 days, indicating material degradation.[4] In contrast, EPDM shows minimal change in its properties after prolonged ozone exposure.[1]

## **Experimental Protocols**

The following are detailed methodologies for key experiments cited in the comparison of EPDM and natural rubber for outdoor applications.



### **Accelerated Weathering Test**

Objective: To simulate the long-term effects of outdoor exposure on the mechanical properties of EPDM and natural rubber.

Apparatus: A fluorescent UV accelerated weathering tester.

Procedure (based on ASTM G154 and ASTM D750):

- Specimen Preparation: Dumbbell-shaped specimens of both EPDM and natural rubber are prepared according to ASTM D412.
- Exposure Cycle: The specimens are subjected to alternating cycles of UV light and moisture condensation. A typical cycle consists of 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C. UVA-340 lamps are used to simulate the spectral distribution of sunlight.
- Duration: The exposure is carried out for a total of 1000 hours.
- Evaluation: The tensile strength, elongation at break, and hardness (Shore A) of the specimens are measured before and after the exposure period according to ASTM D412 and ASTM D2240, respectively. The percentage change in these properties is then calculated.

#### **Ozone Resistance Test**

Objective: To assess the resistance of EPDM and natural rubber to ozone-induced cracking.

Apparatus: An ozone test chamber.

Procedure (based on ASTM D1171):

- Specimen Preparation: Rectangular specimens of both materials are prepared and bent into a loop and held in a specimen holder to create a surface strain.
- Exposure Conditions: The specimens are placed in an ozone chamber with a controlled ozone concentration of 50 pphm (parts per hundred million) at a temperature of 40°C.
- Duration: The exposure is continuous for a period of 72 hours.



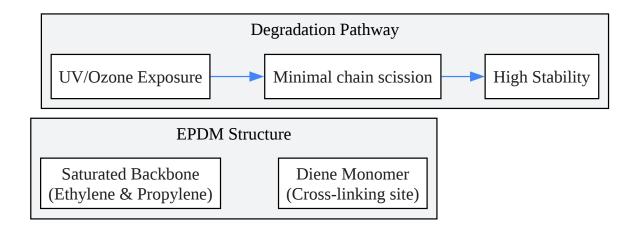
 Evaluation: The surfaces of the specimens are visually inspected for cracks at regular intervals using a 2x magnifying glass. The time to the first appearance of cracks and the severity of cracking are recorded.

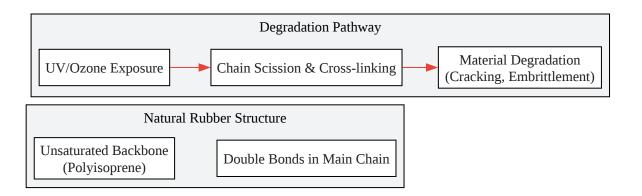
## **Chemical Degradation Pathways**

The difference in performance between EPDM and natural rubber in outdoor applications stems from their distinct chemical structures and subsequent degradation pathways when exposed to UV radiation and ozone.

## **EPDM (Ethylene Propylene Diene Monomer)**

EPDM has a saturated polymer backbone, which is inherently resistant to attack by UV radiation and ozone. The diene monomer provides sites for cross-linking (vulcanization) but is not part of the main polymer chain, thus preserving its stability.







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